Application Note: Catalytic Hydrolysis Rates of Phenyl Cyclohexanecarboxylate

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Compound of Interest	
Compound Name:	*Phenyl cyclohexanecarboxylate*
CAS No.:	*3954-12-9*
Cat. No.:	*B1607289*

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Executive Summary & Scientific Context

Phenyl cyclohexanecarboxylate (PCC) represents a critical structural motif in medicinal chemistry, often serving as a model for lipophilic prodrugs. Its hydrolysis kinetics are governed by a "tug-of-war" between the electronic activation of the phenolate leaving group and the steric hindrance imposed by the cyclohexane ring.

For drug development professionals, understanding the hydrolysis rate of PCC is not just about stability; it is a predictor of bioavailability. The bulky cyclohexyl group significantly retards nucleophilic attack at the carbonyl carbon compared to planar phenyl esters (like phenyl benzoate), creating a specific "steric shield" that can be tuned to control drug release rates.

This guide provides a validated framework for measuring these rates under chemical (pH-dependent) and enzymatic (esterase-mediated) conditions.

Mechanistic Foundations

Chemical Hydrolysis (The Mechanism)

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Under alkaline or neutral conditions, hydrolysis proceeds via the

(Base-catalyzed, Acyl-oxygen cleavage, bimolecular) mechanism.[1]

- Step 1 (Rate Limiting): The nucleophile (OH^- or

) attacks the carbonyl carbon.[2] In PCC, the axial/equatorial hydrogens of the cyclohexane ring create steric bulk that hinders this approach, increasing the activation energy (

) compared to phenyl acetate.

- Step 2 (Fast): Collapse of the tetrahedral intermediate. The phenoxide ion (

) is an excellent leaving group, making this step rapid once the intermediate forms.

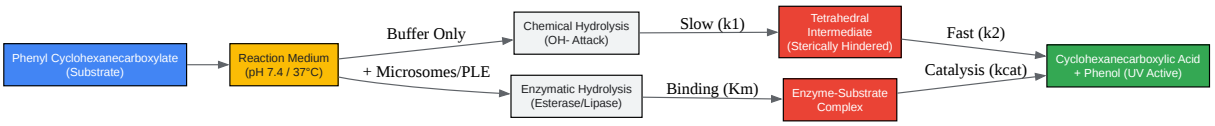
Enzymatic Hydrolysis

In biological systems, PCC is a substrate for Carboxylesterases (CES1/CES2) and Butyrylcholinesterase (BChE). The hydrophobic cyclohexane ring binds well to the large hydrophobic pockets of these enzymes, but the rate of turnover (

) is often limited by the conformational changes required to position the carbonyl in the oxyanion hole.

Visualization of Signaling & Reaction Logic

The following diagram illustrates the parallel pathways for PCC degradation and the critical decision points in experimental design.



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Caption: Dual-pathway hydrolysis mechanism showing the rate-limiting steric bottleneck in chemical hydrolysis versus the binding-driven enzymatic pathway.

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Experimental Protocols

Protocol A: Chemical Hydrolysis (pH-Rate Profile)

Objective: Determine the pseudo-first-order rate constant (

) and second-order rate constant (

). Detection Principle: UV-Vis Spectrophotometry. The release of phenol results in a bathochromic shift and absorbance increase at 270–287 nm (depending on pH).

Materials

- Buffer Systems:
  - pH 1–3: HCl/KCl
  - pH 4–6: Acetate buffer
  - pH 7–8: Phosphate buffer (100 mM)
  - pH 9–11: Borate or Carbonate buffer
- Stock Solution: 10 mM PCC in Acetonitrile (ACN).
- Instrument: UV-Vis Spectrophotometer with thermostated cell holder (

).

Step-by-Step Workflow

- Baseline Correction: Place 2.97 mL of pre-warmed buffer into the quartz cuvette. Zero the instrument.
- Reaction Initiation: Rapidly inject 30 µL of PCC stock solution (Final conc: 100 µM, 1% ACN). Mix by inversion (3x) or magnetic stirring.
- Data Acquisition: Monitor Absorbance at 270 nm (for neutral pH) or 287 nm (for alkaline pH where phenolate dominates).
  - Interval: Every 30 seconds for 60 minutes.

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- Infinity Point (

  ): Allow one sample to react overnight or force hydrolysis with NaOH to determine max absorbance.

- Data Analysis:
  - Plot

    vs. time (

).
  - The slope =

    (pseudo-first-order rate constant).
  - Calculate

    for alkaline runs.

Protocol B: Enzymatic Stability (Liver Microsomes)

Objective: Assess metabolic stability and intrinsic clearance (

) for drug development.

Materials

- Enzyme Source: Pooled Human Liver Microsomes (HLM) or Pig Liver Esterase (PLE) for kinetic resolution studies.
- Cofactors: Not required for hydrolysis (unlike CYP450 metabolism), but NADPH is often included in "all-in-one" assays.
- Quench Solution: Ice-cold Acetonitrile containing Internal Standard (e.g., Tolbutamide).

Step-by-Step Workflow

- Pre-incubation: Thaw microsomes and dilute to 0.5 mg protein/mL in 100 mM Phosphate Buffer (pH 7.4). Pre-warm at 37°C for 5 min.

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- Initiation: Add PCC (1 µM final conc) to the reaction mixture.
- Sampling: At

  min, remove 50 µL aliquots.
- Quenching: Immediately transfer aliquot into 150 µL Ice-cold ACN. Vortex for 1 min.
- Clarification: Centrifuge at 4000 rpm for 15 min to pellet protein.
- Analysis: Inject supernatant into LC-MS/MS. Monitor parent depletion (PCC) and product formation (Phenol/Cyclohexanecarboxylic acid).

Data Analysis & Expected Results

Comparative Rate Constants

The following table summarizes expected relative rates, highlighting the steric effect of the cyclohexane ring.

Substrate	Relative Rate ( )	Steric Driver
Phenyl Acetate	100	Minimal (Methyl group)
Phenyl Benzoate	~5–10	Moderate (Planar Phenyl)
Phenyl Cyclohexanecarboxylate	~1–3	High (Bulky Cyclohexane)
Methyl Cyclohexanecarboxylate	< 0.1	High + Poor Leaving Group (Alkoxide)

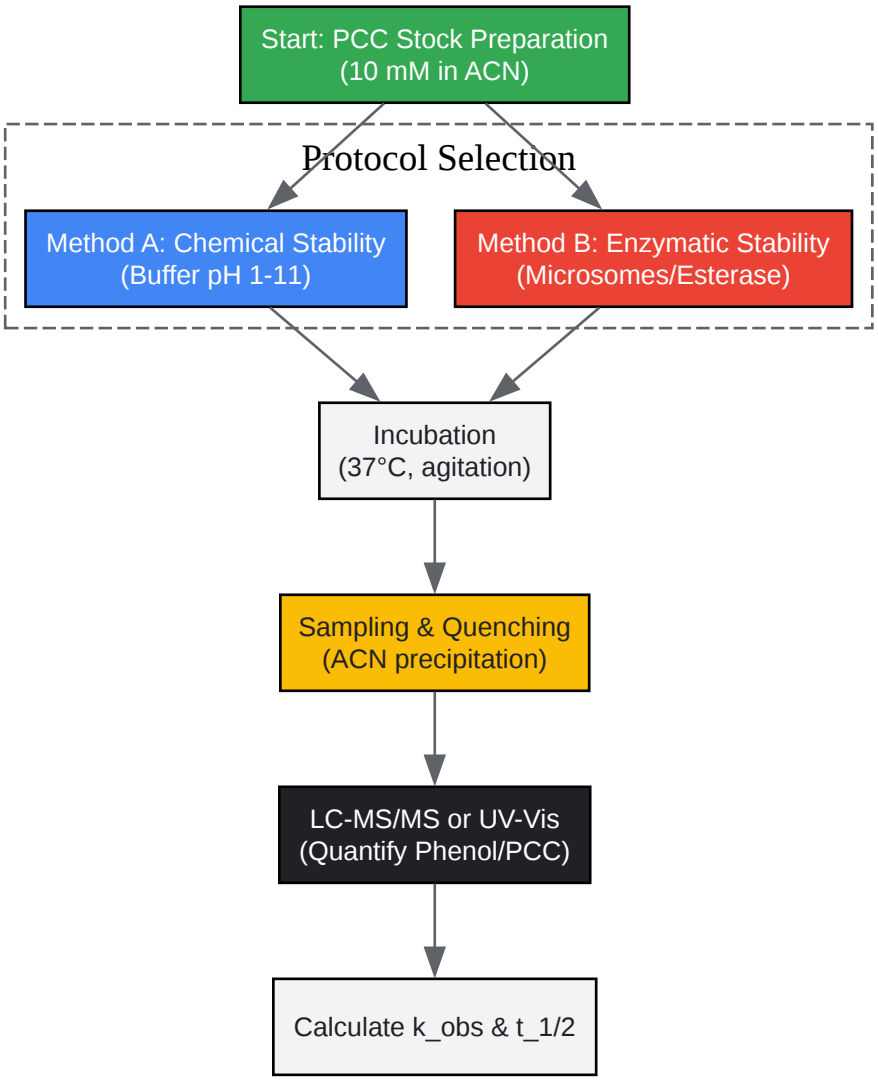
Calculation of Half-Life ( )

For the pseudo-first-order degradation (Protocol A or B):

For enzymatic clearance:

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Experimental Workflow Diagram



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Caption: Integrated workflow for determining chemical and metabolic stability of **phenyl cyclohexanecarboxylate**.

References

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